

# A Technical Guide to the Synthesis and Production of Promethium-145

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## Compound of Interest

Compound Name: Promethium-145

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## Abstract

**Promethium-145** ( $^{145}\text{Pm}$ ) is the most stable isotope of the element promethium, with a half-life of 17.7 years.[1][2] Unlike the more commonly used promethium-147, detailed production methodologies for **promethium-145** are not as widely documented due to its limited large-scale application. This guide synthesizes available information on the potential synthesis routes, experimental protocols for separation and purification, and relevant quantitative data. The primary production methods involve charged-particle bombardment of stable neodymium isotopes in a cyclotron, or as a component of fission products from uranium. Separation from target material and other lanthanides is typically achieved through advanced chromatographic and solvent extraction techniques.

## Production Methods

The artificial synthesis of **Promethium-145** can be approached through several nuclear reaction pathways. The most viable methods involve the irradiation of enriched neodymium (Nd) targets in a cyclotron.

## Cyclotron Production

Cyclotrons are accelerators that can produce the proton-rich radioisotopes needed for various applications.[3][4] For the production of **Promethium-145**, the following reactions are

theoretically viable:

- $^{146}\text{Nd}(\text{p}, 2\text{n})^{145}\text{Pm}$ : This reaction involves bombarding a highly enriched Neodymium-146 target with protons. The proton interacts with the nucleus, leading to the emission of two neutrons, resulting in the formation of **Promethium-145**.
- $^{145}\text{Nd}(\text{p}, \text{n})^{145}\text{Pm}$ : In this reaction, an enriched Neodymium-145 target is irradiated with protons, causing the emission of a single neutron to yield **Promethium-145**.

While experimental cross-section data for these specific reactions are not readily available in the literature, the general principles of cyclotron isotope production are well-established.[5][6][7] The yield of the desired isotope is dependent on the proton beam energy, beam current, and the duration of the irradiation.[8]

## Fission Product Extraction

Promethium was first discovered and isolated from the fission products of uranium fuel.[1][9] While Promethium-147 is a more common fission product, **Promethium-145** is also produced, albeit in smaller quantities. This method involves the complex processing of spent nuclear fuel to separate the various fission products. The process is generally reserved for large-scale production facilities and is not typically employed for producing small, research-grade quantities of specific isotopes.

## Experimental Protocols

The following sections detail the generalized experimental procedures for the production and purification of **Promethium-145**, based on established methods for similar lanthanide radioisotopes.

### Target Preparation

- **Target Material:** For cyclotron production, highly enriched Neodymium-146 oxide ( $^{146}\text{Nd}_2\text{O}_3$ ) or Neodymium-145 oxide ( $^{145}\text{Nd}_2\text{O}_3$ ) is the preferred target material. The choice between the two would depend on the availability and cost of the enriched isotopes, as well as the desired reaction pathway.

- **Target Fabrication:** The neodymium oxide powder is typically pressed into a shallow disk in a target holder. The backing of the target holder is often made of a material with good thermal conductivity, such as copper or aluminum, to dissipate the heat generated during irradiation.

## Irradiation

- **Accelerator:** A medical cyclotron capable of accelerating protons to energies in the range of 15-30 MeV is suitable for these reactions.
- **Irradiation Parameters:** The pressed neodymium oxide target is irradiated with a proton beam. The optimal proton energy, beam current, and irradiation time would need to be determined based on theoretical cross-section calculations and experimental optimization to maximize the yield of  $^{145}\text{Pm}$  while minimizing the production of undesirable impurities.

## Post-Irradiation Chemical Processing and Purification

Due to the chemical similarity of lanthanides, the separation of promethium from the bulk neodymium target and other potential lanthanide byproducts is a significant challenge.<sup>[10]</sup> The most effective methods are extraction chromatography and solvent extraction.

Extraction chromatography is a robust method for separating chemically similar elements.

### Experimental Protocol:

- **Target Dissolution:** The irradiated neodymium oxide target is dissolved in a minimal volume of concentrated nitric acid ( $\text{HNO}_3$ ) or hydrochloric acid ( $\text{HCl}$ ). The solution is then evaporated to dryness and redissolved in a dilute acid solution (e.g., 0.1 M  $\text{HCl}$ ) to prepare the loading solution.
- **Column Preparation:** A chromatography column is packed with a suitable extraction resin. LN Resin, which consists of a stationary phase coated with an organophosphorus extractant like HDEHP (di(2-ethylhexyl)orthophosphoric acid), is effective for lanthanide separations.<sup>[11]</sup>  
<sup>[12]</sup>
- **Separation:**
  - The dissolved target solution is loaded onto the conditioned LN resin column.

- The bulk of the neodymium target material is eluted from the column using a specific concentration of HCl.
- The promethium fraction is then selectively eluted from the column using a different concentration of HCl. The exact concentrations and volumes of the eluent would need to be optimized for the specific separation.
- **Product Formulation:** The purified promethium fraction is collected, and the eluent is evaporated. The final product,  $^{145}\text{Pm}$ , can then be redissolved in a suitable solvent for its intended application.

Solvent extraction is a scalable method for separating promethium from other fission products and lanthanides. The PUREX (Plutonium and Uranium Recovery by Extraction) process, which uses tri-n-butyl phosphate (TBP) as the solvent, is a well-established method.[\[7\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

#### Experimental Protocol:

- **Feed Preparation:** The irradiated target is dissolved in nitric acid to create an aqueous feed solution.
- **Extraction:** The aqueous feed is mixed with an organic solvent, typically 100% TBP. The different metal ions will partition between the aqueous and organic phases based on their distribution coefficients.
- **Scrubbing:** The organic phase, now containing the extracted metals, is "scrubbed" with fresh nitric acid to remove any co-extracted impurities.
- **Stripping:** The desired promethium is then "stripped" back into an aqueous phase using a dilute nitric acid solution. This process can be performed in multiple stages to achieve high purity. A two-cycle process can yield promethium with a purity of over 99%.[\[6\]](#)

## Quantitative Data

Specific experimental data on the production yield and reaction cross-sections for **Promethium-145** are scarce in publicly available literature. However, some relevant quantitative data for the separation processes are available.

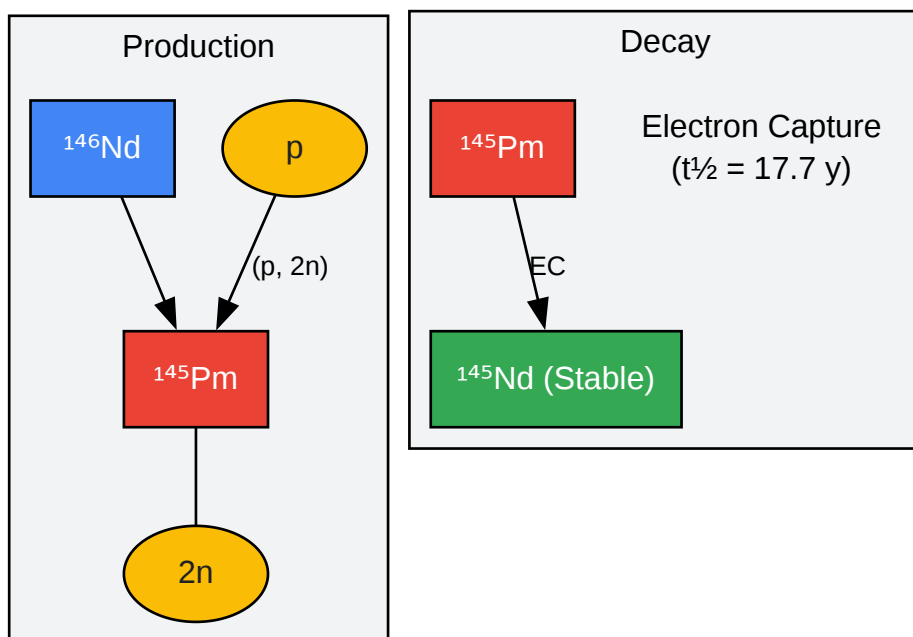
Table 1: Distribution Coefficients and Separation Factors for TBP Solvent Extraction

Element	Distribution Coefficient (at 12 N HNO <sub>3</sub> )	Separation Factor (relative to Promethium)
Neodymium (Nd)	0.43	1.9 (Pm/Nd)
Promethium (Pm)	0.82	1.0
Samarium (Sm)	1.55	1.9 (Sm/Pm)

Data sourced from Oak Ridge National Laboratory reports.

## Diagrams

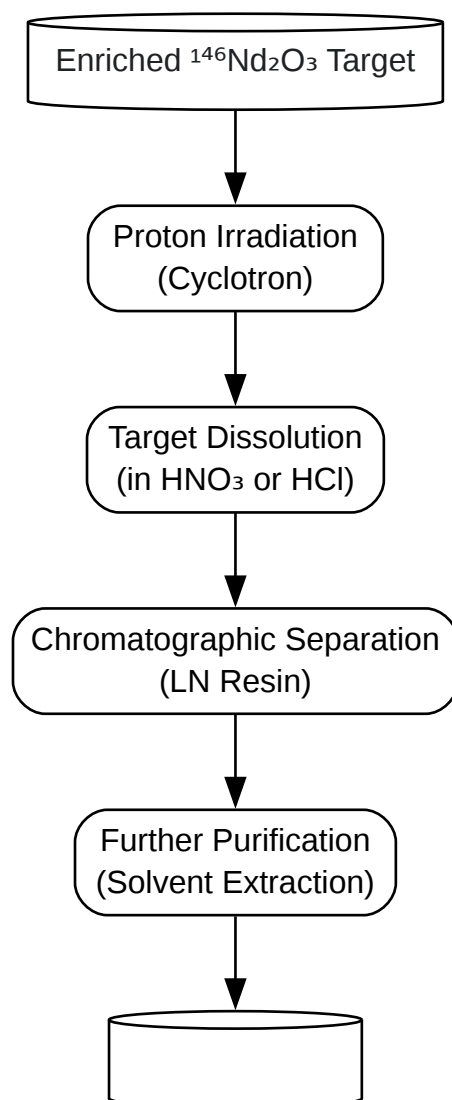
### Nuclear Reaction and Decay Pathway



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Caption: Production of  $^{145}\text{Pm}$  via the  $(p, 2n)$  reaction on  $^{146}\text{Nd}$  and its subsequent decay.

## Experimental Workflow for Production and Purification



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Caption: A generalized workflow for the production and purification of **Promethium-145**.

## Conclusion

The synthesis of **Promethium-145** is a multi-step process that requires specialized facilities, including a cyclotron and radiochemical laboratories. While specific production data for <sup>145</sup>Pm is limited, established protocols for the production and separation of other lanthanide radioisotopes provide a solid foundation for its synthesis. The primary route involves the proton bombardment of enriched neodymium targets, followed by rigorous chemical purification using extraction chromatography and/or solvent extraction to isolate the final product. Further

research is needed to determine the optimal production parameters and to fully characterize the reaction cross-sections for the relevant nuclear reactions.

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